

Essential Safety and Logistical Guidance for Handling 3-Thiophenacetic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Thiophenacetic acid

Cat. No.: B186584

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For researchers, scientists, and drug development professionals, the safe handling of **3-Thiophenacetic acid** is paramount. This guide provides immediate, procedural, and step-by-step information for its operational use and disposal, ensuring laboratory safety and building trust in chemical handling protocols.

Chemical Identification and Properties:

Property	Value
Chemical Name	3-Thiopheneacetic acid
Synonyms	3-Thienylacetic acid
CAS Number	6964-21-2
Molecular Formula	C ₆ H ₆ O ₂ S
Molecular Weight	142.17 g/mol
Appearance	Beige to white solid/crystalline powder
Odor	No information available

Hazard Identification and Classification

3-Thiophenacetic acid is classified as a hazardous substance. The primary hazards are:

- Skin Corrosion/Irritation: Causes skin irritation.[1][2]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1][2]
- Specific target organ toxicity (single exposure): May cause respiratory irritation.[1][2]

Signal Word: Warning[1]

Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to ensure personal safety when handling **3-Thiophenacetic acid**.

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields, tightly sealing safety goggles, or a face shield.	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
Hand Protection	Chemical-resistant, impervious gloves.	Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[4]
Skin and Body Protection	Lab coat, flame-retardant antistatic protective clothing, chemical-resistant apron, and boots.	Protective clothing should be selected based on the concentration and amount of the dangerous substance at the specific workplace.[3][5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator.	Use a full-face particle respirator type N100 (US) or type P3 (EN 143) respirator cartridges as a backup to engineering controls if risk assessment shows it's necessary.[3][4][5]

Operational and Disposal Plans

Handling and Storage:

- Handling:
 - Work under a chemical fume hood. Do not inhale the substance.
 - Avoid contact with skin, eyes, and clothing.[1][5]
 - Avoid formation of dust and aerosols.[1][6] Provide appropriate exhaust ventilation where dust is formed.[6]

- Keep away from open flames, hot surfaces, and sources of ignition.
- Wash hands and face thoroughly after handling.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[1][6]
 - Keep the container tightly closed.[1][6]
 - Store in a locked up area accessible only to qualified or authorized personnel.

Accidental Release Measures:

- Personal Precautions:
 - Use personal protective equipment.[6]
 - Evacuate personnel to safe areas.[6]
 - Ensure adequate ventilation.[6]
 - Avoid breathing dust, vapors, mist, or gas.[6]
- Environmental Precautions:
 - Do not let the product enter drains.[6]
- Methods for Cleaning Up:
 - Pick up and arrange disposal without creating dust.[6]
 - Sweep up and shovel the material into suitable, closed containers for disposal.[1][6]

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[1]

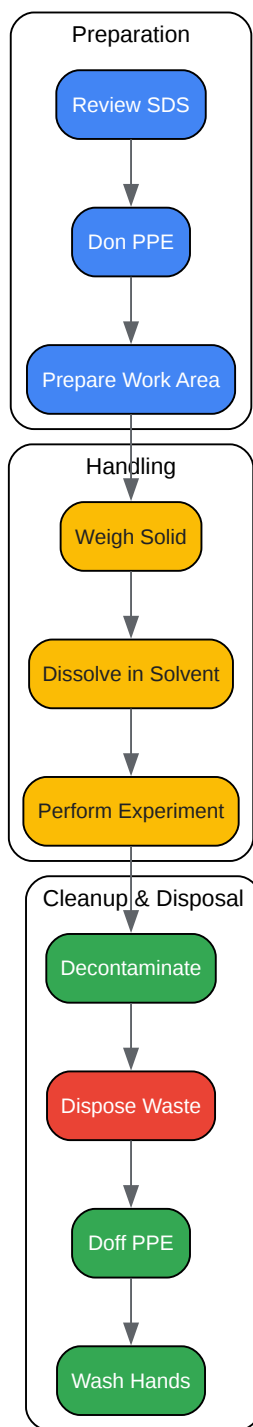
- Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste. Handle uncleaned containers as the product itself.
- For small spills of acidic solutions, neutralization with a suitable base to a pH between 5.5 and 9.5 may be possible before drain disposal, but only if the user is trained and comfortable with the procedure.^[7] However, given the other hazards of **3-Thiophenacetic acid**, disposal as chemical waste is the recommended route.^[7]

First Aid Measures:

Exposure Route	First Aid Procedure
In case of eye contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention. ^{[1][8]}
In case of skin contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Get medical attention if skin irritation persists. ^{[1][8]} Take off contaminated clothing and wash it before reuse. ^[1]
If inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. ^{[1][8]} If not breathing, give artificial respiration. ^[1]
If swallowed	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur. ^{[1][8]}

Experimental Workflow for Handling **3-Thiophenacetic Acid**

Workflow for Handling 3-Thiophenacetic Acid

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Caption: A logical workflow diagram for the safe handling of **3-Thiophenacetic acid** from preparation to disposal.

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- To cite this document: BenchChem. [Essential Safety and Logistical Guidance for Handling 3-Thiophenacetic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186584#personal-protective-equipment-for-handling-3-thiophenacetic-acid]

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